

A Comprehensive Technical Guide to Sodium 2-Phenylethane-1-sulfinate

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Compound of Interest

Compound Name: sodium 2-phenylethane-1-sulfinate

CAS No.: 95091-08-0

Cat. No.: B6237230

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This guide provides an in-depth analysis of **sodium 2-phenylethane-1-sulfinate**, a versatile yet specific organosulfur reagent. Designed for researchers, scientists, and professionals in drug development, this document synthesizes fundamental properties, synthesis protocols, and key applications, grounding theoretical knowledge in practical, field-proven insights.

Introduction: Situating Sodium 2-phenylethane-1-sulfinate in Modern Chemistry

Sodium 2-phenylethane-1-sulfinate (CAS No. 95091-08-0) belongs to the broader class of sodium sulfinates (RSO_2Na), which have garnered significant attention as versatile building blocks in organic synthesis.^{[1][2]} Unlike their more oxidized sulfonate counterparts, sulfinates possess a sulfur atom in a lower oxidation state, rendering them valuable as both nucleophiles and precursors to sulfonyl radicals.^[3] This dual reactivity is pivotal to their utility in forming carbon-sulfur (C-S), nitrogen-sulfur (N-S), and sulfur-sulfur (S-S) bonds, which are integral to a vast array of pharmaceuticals and functional materials.^{[1][2]}

This guide will focus specifically on the properties and applications of **sodium 2-phenylethane-1-sulfinate**, a compound distinguished by its phenylethyl substituent. This

structural feature imparts a unique combination of aromaticity and aliphatic spacing, influencing its reactivity and physical properties.

Physicochemical Properties

Detailed experimental data for **sodium 2-phenylethane-1-sulfinate** is not extensively documented in publicly available literature. However, based on its chemical structure and the general properties of related compounds, we can compile a table of its key identifiers and expected characteristics.

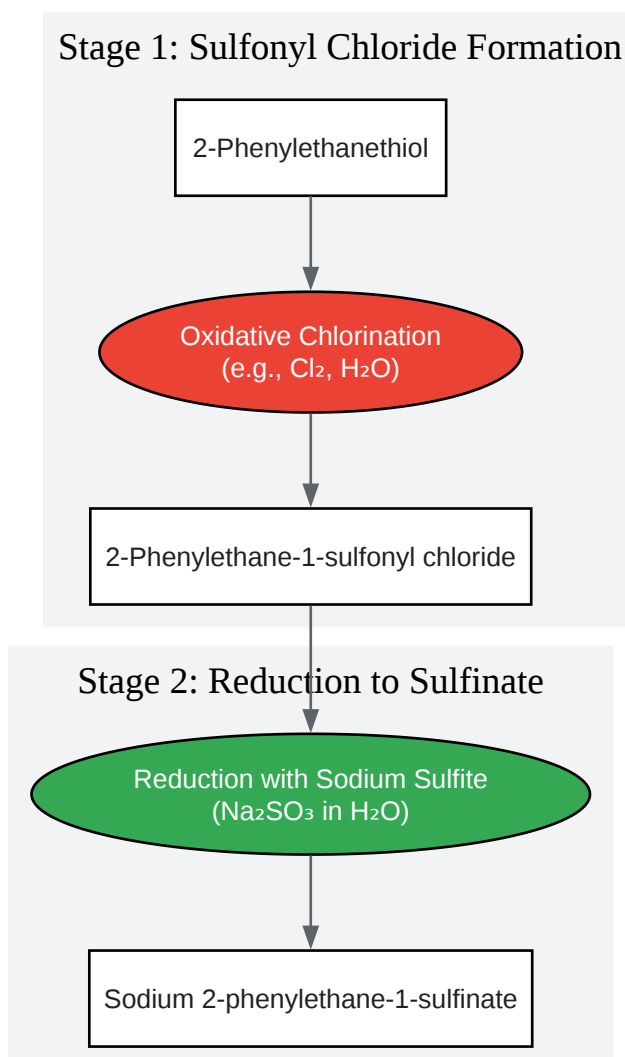
Property	Value	Source
CAS Number	95091-08-0	[4]
Molecular Formula	C ₈ H ₉ NaO ₂ S	[4]
Molecular Weight	192.21 g/mol	[4]
Appearance	Expected to be a white to off-white crystalline solid	General knowledge of sodium sulfinates
Solubility	Expected to be soluble in polar solvents like water, DMF, and DMSO	[5]
Boiling Point	No data available	[4]
Melting Point	No definitive data; sodium sulfonates often decompose before melting	[6]
Storage	Inert atmosphere, store in freezer, under -20°C	[4]

Synthesis of Sodium 2-phenylethane-1-sulfinate

While a specific, peer-reviewed synthesis for **sodium 2-phenylethane-1-sulfinate** is not readily found, a common and reliable method for preparing sodium sulfinates is through the reduction of the corresponding sulfonyl chloride. This approach is widely applicable and offers a straightforward route to the target compound.

Proposed Synthetic Workflow

The synthesis would proceed in two main stages: the preparation of 2-phenylethane-1-sulfonyl chloride, followed by its reduction to the desired sodium sulfinate.



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Caption: Proposed two-stage synthesis of **sodium 2-phenylethane-1-sulfinate**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative example based on established methods for sulfinate synthesis.

Materials:

- 2-phenylethane-1-sulfonyl chloride
- Sodium sulfite (Na_2SO_3)
- Sodium bicarbonate (NaHCO_3)
- Deionized water
- Diethyl ether or other suitable organic solvent for extraction
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

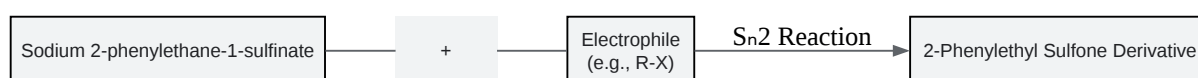
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium sulfite (2.2 equivalents) and sodium bicarbonate (1.2 equivalents) in deionized water.
- **Addition of Sulfonyl Chloride:** Slowly add a solution of 2-phenylethane-1-sulfonyl chloride (1 equivalent) in a minimal amount of a water-miscible solvent (e.g., acetone) to the aqueous solution at room temperature.
- **Reaction:** Heat the mixture to 60-70°C and stir for 2-4 hours, monitoring the reaction by TLC until the starting material is consumed.
- **Work-up:** Cool the reaction mixture to room temperature. If the product precipitates, it can be collected by filtration. Otherwise, wash the aqueous solution with diethyl ether to remove any unreacted starting material or non-polar impurities.
- **Isolation:** The aqueous layer containing the sodium sulfinate can be used directly in subsequent reactions or the product can be isolated by evaporation of the water under reduced pressure. The resulting solid can be washed with a non-polar solvent (e.g., hexane) and dried.

Reactivity and Applications in Drug Development

The utility of **sodium 2-phenylethane-1-sulfinate** stems from its versatile reactivity, which allows it to act as a precursor for a variety of sulfur-containing functional groups. This is particularly relevant in medicinal chemistry, where the introduction of sulfone and sulfonamide moieties can significantly modulate the pharmacokinetic and pharmacodynamic properties of a drug candidate.

Nucleophilic Alkylation: Synthesis of Sulfones

Sodium sulfonates are excellent nucleophiles for the synthesis of sulfones via reaction with alkyl halides or other suitable electrophiles. The resulting sulfone group is a common pharmacophore found in a wide range of therapeutic agents.



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Caption: Synthesis of sulfones via nucleophilic alkylation.

Synthesis of Sulfonamides

Sulfonamides are a critical class of compounds in drug discovery, with applications ranging from antibacterials to diuretics and anti-inflammatory agents.[7] **Sodium 2-phenylethane-1-sulfinate** can be a precursor to sulfonamides through oxidative amination reactions. For instance, treatment with an amine in the presence of an oxidant like iodine or under electrochemical conditions can yield the corresponding sulfonamide.[1]

Radical-Mediated Reactions

Under appropriate conditions (e.g., in the presence of a radical initiator or via photoredox catalysis), sodium sulfonates can generate sulfonyl radicals (RSO₂•). These reactive intermediates can participate in a variety of carbon-sulfur bond-forming reactions, including the sulfonylation of alkenes and arenes. This radical pathway provides a complementary approach to traditional nucleophilic substitution reactions.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **sodium 2-phenylethane-1-sulfinate**.

- General Handling: Avoid contact with skin and eyes.[8] Use in a well-ventilated area and avoid the formation of dust.[8]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat.[8]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[8] It is recommended to store under an inert atmosphere and at low temperatures (-20°C) to ensure long-term stability.[4]
- Incompatibilities: Avoid strong oxidizing agents and strong acids.[8]

Conclusion

Sodium 2-phenylethane-1-sulfinate is a valuable reagent with significant potential in organic synthesis, particularly in the fields of medicinal chemistry and drug development. While specific experimental data for this compound is limited, its properties and reactivity can be reliably inferred from the well-established chemistry of sodium sulfinates. Its ability to serve as a precursor to sulfones and sulfonamides through both nucleophilic and radical pathways makes it a versatile tool for the synthesis of complex, biologically active molecules. As the demand for novel therapeutics continues to grow, the applications of specialized reagents like **sodium 2-phenylethane-1-sulfinate** are poised to expand.

References

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Sources

- [1. Synthesis and applications of sodium sulfinates \(RSO₂Na\): a powerful building block for the synthesis of organosulfur compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [3. spectrum.library.concordia.ca \[spectrum.library.concordia.ca\]](#)
- [4. 95091-08-0|Sodium 2-phenylethane-1-sulfinate|BLD Pharm \[bldpharm.com\]](#)
- [5. reddit.com \[reddit.com\]](#)
- [6. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [7. openaccesspub.org \[openaccesspub.org\]](#)
- [8. murphyandson.co.uk \[murphyandson.co.uk\]](#)
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